

Handling and safety precautions for 1-Butyl-2-cyclohexen-1-ol

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Compound of Interest

Compound Name: 1-Butyl-2-cyclohexen-1-ol

Cat. No.: B15431045

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Technical Support Center: 1-Butyl-2-cyclohexen-1-ol

This guide provides essential safety and handling information for **1-Butyl-2-cyclohexen-1-ol**. Given the limited availability of specific safety data for this compound, the following precautions are based on general safety principles for cyclic alcohols and flammable organic compounds. Researchers should handle this substance with caution and assume it may present hazards.

Frequently Asked Questions (FAQs)

Q1: What are the known physical and chemical properties of **1-Butyl-2-cyclohexen-1-ol**?

A1: Specific physical properties such as melting point, boiling point, and density for **1-Butyl-2-cyclohexen-1-ol** are not readily available in published literature.^[1] However, its basic chemical properties have been identified.

Data Presentation: Properties of **1-Butyl-2-cyclohexen-1-ol**

Property	Value
Molecular Formula	C ₁₀ H ₁₈ O[1][2]
Molecular Weight	154.252 g/mol [1]
CAS Number	88116-46-5[2][3]
Physical State	Not specified; likely a liquid at room temperature
Melting Point	Data not available[1]
Boiling Point	Data not available[1]
Density	Data not available[1]

Q2: What are the primary hazards associated with **1-Butyl-2-cyclohexen-1-ol**?

A2: While specific toxicological data is unavailable, as a cyclic alcohol, **1-Butyl-2-cyclohexen-1-ol** should be treated as potentially hazardous.[4][5] Potential hazards include:

- Flammability: Organic alcohols are often flammable.[6][7] Vapors may form flammable mixtures with air.
- Skin and Eye Irritation: Contact with skin and eyes may cause irritation.[8][9][10]
- Respiratory Tract Irritation: Inhalation of vapors may irritate the respiratory system.[11]
- Toxicity: Ingestion or significant absorption through the skin could be harmful.[9][12]

Q3: What personal protective equipment (PPE) is required when handling **1-Butyl-2-cyclohexen-1-ol**?

A3: Due to the unknown specific hazards, comprehensive PPE is mandatory to minimize exposure.[13][14]

- Eye Protection: Chemical safety goggles or a face shield should be worn.[10]
- Hand Protection: Nitrile or neoprene gloves are recommended for handling organic alcohols. [10][15] Always check the glove manufacturer's compatibility chart.

- **Skin Protection:** A lab coat or chemical-resistant apron is necessary to prevent skin contact.
- **Respiratory Protection:** Work in a well-ventilated area, preferably under a chemical fume hood.^[16] If ventilation is inadequate or there is a risk of aerosol generation, use an appropriate respirator with organic vapor cartridges.^[11]

Troubleshooting Guides

Issue 1: Accidental Skin or Eye Contact

Protocol: First Aid for Exposure

- **Skin Contact:** Immediately flush the affected skin with plenty of water for at least 15 minutes while removing contaminated clothing.^{[8][12]} If irritation persists, seek medical attention.^[17]
- **Eye Contact:** Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open.^{[8][9]} Seek immediate medical attention.

Issue 2: Accidental Inhalation or Ingestion

Protocol: First Aid for Inhalation and Ingestion

- **Inhalation:** Move the individual to fresh air immediately.^[9] If breathing is difficult or has stopped, provide artificial respiration and seek immediate medical attention.^[17]
- **Ingestion:** Do NOT induce vomiting.^[18] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.^[18]

Issue 3: Chemical Spill

Protocol: Spill Management

- **Evacuate:** Clear all non-essential personnel from the spill area.
- **Ventilate:** Ensure the area is well-ventilated, if safe to do so.
- **Contain:** Use a spill kit with absorbent materials suitable for flammable liquids, such as vermiculite or activated carbon absorbents, to contain the spill.^[16]

- Clean-Up: Wearing appropriate PPE, carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontaminate: Clean the spill area with soap and water.

Issue 4: Fire Involving **1-Butyl-2-cyclohexen-1-ol**

Protocol: Firefighting Measures

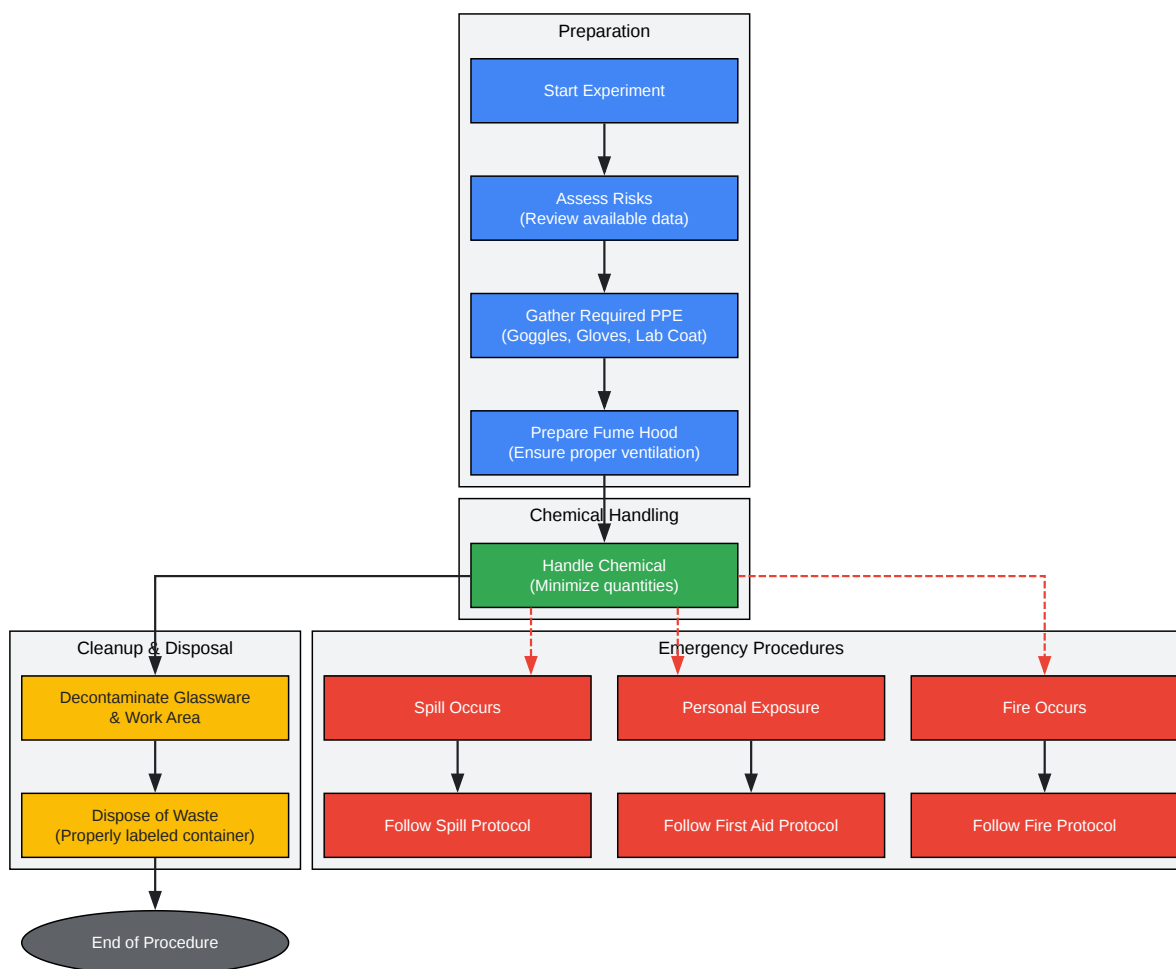
- Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam extinguishers.^{[19][20]} Avoid using a direct water jet as it may spread the fire.^{[19][20]}
- Firefighter Protection: Firefighters should wear self-contained breathing apparatus and full protective gear.^{[19][20]}

Issue 5: Storage and Disposal

Protocol: Handling and Disposal

- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from heat, sparks, and open flames.^{[6][7]}
- Disposal: Dispose of **1-Butyl-2-cyclohexen-1-ol** as hazardous waste in accordance with all local, state, and federal regulations.^{[6][21][22][23]} Do not pour down the drain.^[6] Collect in a properly labeled, sealed container for chemical waste pickup.

Visual Workflow for Safe Handling



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Caption: Workflow for handling **1-Butyl-2-cyclohexen-1-ol**.

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